

what is Eniporide used for in research

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Compound Focus: Eniporide

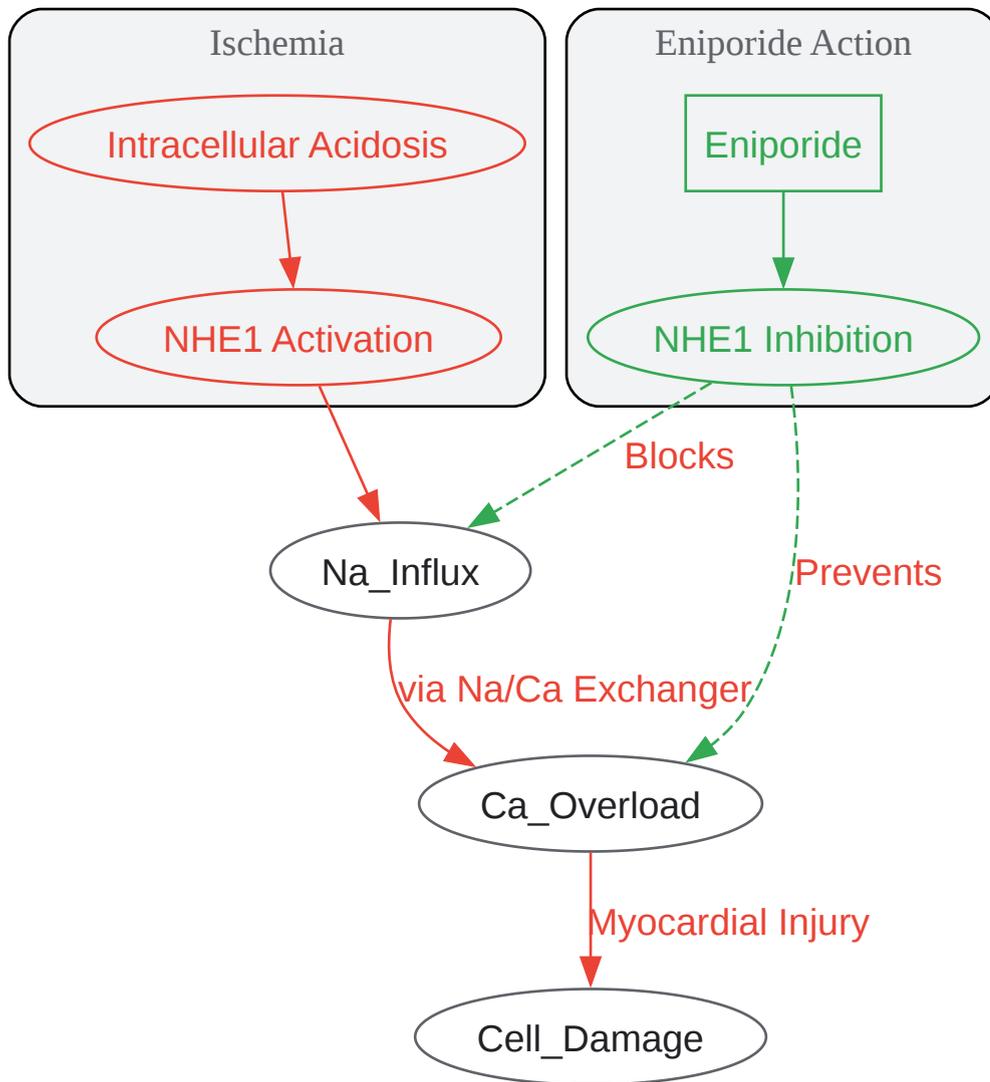
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Mechanism of Action and Rationale

Eniporide works by inhibiting the **sodium-hydrogen exchanger 1 (NHE1)** on the cardiac cell membrane [1]. The rationale for its use is based on the following pathway, which is often dysregulated during a heart attack and subsequent restoration of blood flow:



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Eniporide inhibits *NHE1* to prevent sodium and calcium overload, key drivers of cellular damage during ischemia-reperfusion.

Key Preclinical Experimental Model

The following table summarizes a typical methodology from a key preclinical study that investigated the effects of **Eniporide** [2].

Aspect	Description
Model	Isolated guinea pig hearts (Langendorff preparation)
Primary Injury	35 minutes of global no-flow ischemia, followed by 110 minutes of reperfusion

| **Experimental Groups** | 1. Control (pH 7.4 buffer) 2. NHE Activation (pH 8.0 buffer) 3. **pH 8.0 buffer + Eniporide** | | **Treatment Protocol** | Perfused with **Eniporide** for 10 min before ischemia and 10 min after reperfusion | | **Key Measurements** | Left ventricular pressure (LVP), Mitochondrial NADH/FAD (redox state), Mitochondrial calcium, Superoxide generation, Infarct size |

Outcome: The study concluded that **Eniporide** administration improved post-ischemic contractile recovery and reduced cell death. It also helped restore the mitochondrial redox state, reduced mitochondrial calcium loading, and lowered the production of reactive oxygen species [2].

Clinical Trial Outcomes

Despite promising preclinical results, **Eniporide** failed to demonstrate benefit in a large clinical trial, as summarized below.

| **Trial Name** | ESCAMI (Evaluation of the Safety and Cardioprotective Effects of **Eniporide** in Acute Myocardial Infarction) [1] | | **Patient Population** | Patients with acute myocardial infarction (anterior or inferior) receiving reperfusion therapy (primary angioplasty or thrombolysis) within 6 hours of symptom onset [1]. | | **Primary Endpoint** | **Infarct size**, measured by the area under the curve (AUC) for cardiac enzymes (CK-MB, Troponin T) over 72 hours [1]. | | **Key Findings** | The trial found that **Eniporide did not reduce infarct size** compared to placebo. There was also no improvement in clinical outcomes such as death, cardiogenic shock, or heart failure [1]. | | **Conclusion/Status** | The clinical development of **Eniporide** was not pursued further after this trial showed a lack of cardioprotective effect in humans [1]. |

Research Significance and Context

- **Class Effect:** **Eniporide** belongs to a class of investigational drugs known as NHE1 inhibitors, which also includes **cariporide** [1]. Like **Eniporide**, Cariporide showed promise in early studies but failed in

larger trials (the GUARDIAN study) and was never approved for clinical use [1].

- **Shift in Research:** The failure of these specific compounds in large clinical trials led to **limited evidence** supporting the use of agents targeting intracellular ion regulation for reducing infarct size in humans [1]. This outcome has shaped the direction of subsequent cardioprotection research toward other targets.

In summary, **Eniporide** serves as an important case study in drug development, highlighting the challenges of translating a strong preclinical mechanistic rationale into a successful clinical therapy.

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References

1. Eniporide - an overview | ScienceDirect Topics [[sciencedirect.com](https://www.sciencedirect.com)]
2. Enhanced Na⁺/H⁺ Exchange During Ischemia and ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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